

Personal protective equipment for handling Tetradecylthioacetic acid

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Compound of Interest

Compound Name: Tetradecylthioacetic acid

Cat. No.: B017306

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Essential Safety and Handling Guide for Tetradecylthioacetic Acid

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Tetradecylthioacetic acid** (TTA), including detailed operational and disposal plans.

Chemical Identity and Hazards

Tetradecylthioacetic acid (CAS No. 2921-20-2) is a synthetic fatty acid analog.^{[1][2]} While it is utilized in research for its ability to modulate lipid metabolism, it is also classified as a hazardous chemical.^{[3][4][5][6]} According to the 2012 OSHA Hazard Communication Standard, it is considered a skin irritant (Category 2), a serious eye irritant (Category 2), and may cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).^[3] Therefore, strict adherence to safety protocols is mandatory.

Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3 (Respiratory system)

Data sourced from Fisher Scientific Safety Data Sheet.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **Tetradecylthioacetic acid** to minimize exposure and ensure personal safety.

PPE Type	Specification	Rationale
Hand Protection	Wear appropriate protective gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.[3]
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]	To protect eyes from splashes and irritation.[3]
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3]	To prevent skin contact and contamination of personal clothing.
Respiratory Protection	Use only outdoors or in a well-ventilated area. If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]	To prevent inhalation and respiratory tract irritation.[3]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict, procedural workflow is critical for the safe handling of **Tetradecylthioacetic acid**.

1. Preparation:

- **Engineering Controls:** Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood. Eyewash stations and safety showers must be readily accessible.[\[7\]](#)
- **PPE Inspection:** Before starting any work, inspect all PPE for integrity. Do not use damaged gloves, clothing, or eyewear.
- **Gather Materials:** Have all necessary equipment and reagents ready to minimize movement and potential for spills.

2. Handling and Use:

- **Avoid Contact:** Do not get in eyes, on skin, or on clothing.[\[3\]](#)
- **Prevent Inhalation:** Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)
- **No Consumption:** Do not eat, drink, or smoke when using this product.[\[7\]](#)
- **Grounding:** For larger quantities, ground/bond container and receiving equipment to prevent static discharge.[\[7\]](#)

3. Spill Management:

- **Small Spills:** In case of a small spill, sweep up and shovel into suitable containers for disposal.[\[3\]](#)
- **Large Spills:** For larger spills, utilize appropriate absorbent materials. Ensure the area is well-ventilated.
- **Reporting:** Report all spills to the laboratory supervisor or safety officer.

4. First-Aid Measures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[\[3\]](#)
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[3\]](#)

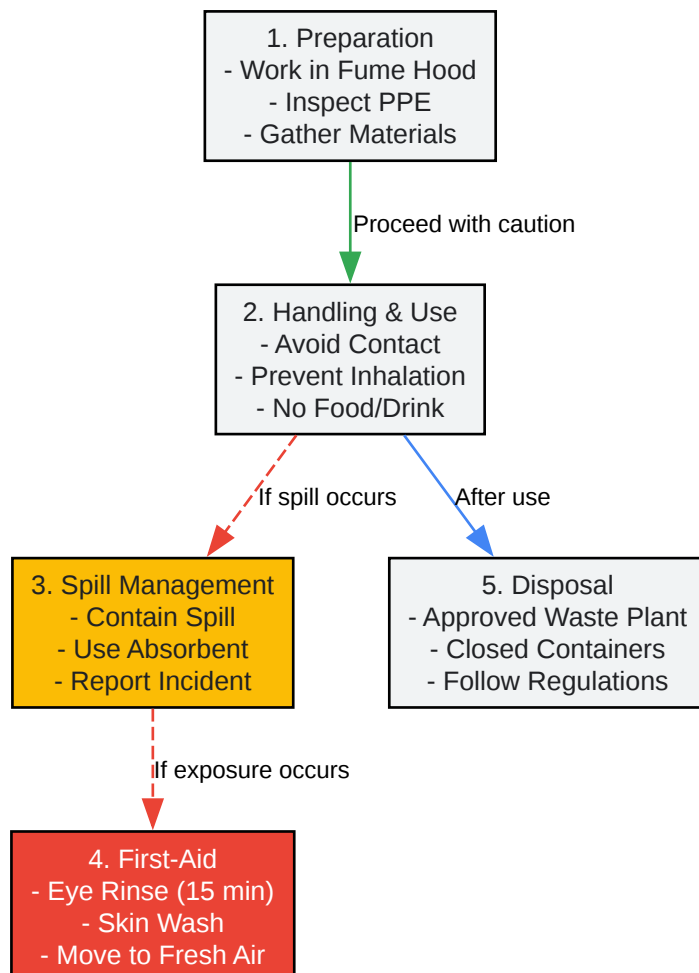
Disposal Plan

Proper disposal of **Tetradecylthioacetic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
- Container Handling: Keep in suitable, closed containers for disposal.[\[3\]](#) Do not mix with other waste.
- Regulatory Compliance: All disposal activities must be in accordance with local, state, and federal regulations.

Workflow for Safe Handling of Tetradecylthioacetic Acid

Safe Handling Workflow for Tetradecylthioacetic Acid



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Caption: Workflow for the safe handling of **Tetradecylthioacetic acid**.

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